

# Physical and chemical properties of Ethyl 3,3-dimethylacrylate.

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## Compound of Interest

Compound Name: Ethyl 3,3-dimethylacrylate

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## Ethyl 3,3-dimethylacrylate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Ethyl 3,3-dimethylacrylate**, also known as ethyl 3-methylcrotonate, is an unsaturated ester with the chemical formula  $C_7H_{12}O_2$ .<sup>[1][2]</sup> It is a colorless liquid with a fruity odor, recognized for its utility as a versatile building block in organic synthesis.<sup>[2]</sup> Its applications span the production of polymers, and it serves as a crucial intermediate in the synthesis of pharmaceuticals and agrochemicals.<sup>[2][3]</sup> This technical guide provides an in-depth overview of the physical and chemical properties of **Ethyl 3,3-dimethylacrylate**, detailed experimental protocols for their determination, and an exploration of its chemical reactivity.

### Physicochemical Properties

The fundamental physical and chemical properties of **Ethyl 3,3-dimethylacrylate** are summarized in the tables below. This data is essential for its handling, application in synthetic protocols, and for quality control purposes.

#### Table 1: General and Physical Properties

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>12</sub> O <sub>2</sub>
Molecular Weight	128.17 g/mol
Appearance	Colorless liquid[1]
Odor	Fruity
Boiling Point	154-155 °C (lit.)[4]
Density	0.922 g/mL at 25 °C (lit.)[4]
Refractive Index (n <sub>20/D</sub> )	1.436 (lit.)[4]
Solubility	Insoluble in water[3]

## Table 2: Safety and Handling

Property	Value
Flash Point	34 °C (93.2 °F) - closed cup
Hazard Class	Flammable Liquid 3
Signal Word	Warning
Hazard Statements	H226: Flammable liquid and vapor

## Experimental Protocols

Accurate determination of physicochemical properties is critical for the successful application of **Ethyl 3,3-dimethylacrylate** in research and development. The following sections detail generalized experimental methodologies for measuring its key properties.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.

Apparatus:

- Distillation flask
- Condenser
- Receiving flask
- Thermometer
- Heating mantle
- Boiling chips

Procedure:

- A sample of **Ethyl 3,3-dimethylacrylate** is placed in the distillation flask along with a few boiling chips to ensure smooth boiling.
- The flask is heated using a heating mantle.
- The temperature is monitored with a thermometer placed at the vapor outlet of the distillation flask.
- The temperature at which the liquid boils and a steady stream of condensate is observed in the condenser is recorded as the boiling point. The atmospheric pressure should also be recorded, as boiling point is pressure-dependent.

## Measurement of Density

Density, the mass per unit volume, is a fundamental physical property.

Apparatus:

- Pycnometer (a specific volume glass flask)
- Analytical balance
- Temperature-controlled water bath

Procedure:

- The empty pycnometer is cleaned, dried, and its mass is accurately determined using an analytical balance.
- The pycnometer is filled with **Ethyl 3,3-dimethylacrylate**, ensuring no air bubbles are trapped.
- The filled pycnometer is placed in a temperature-controlled water bath to bring the liquid to the desired temperature (e.g., 25 °C).
- The mass of the filled pycnometer is measured.
- The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.

## Measurement of Refractive Index

The refractive index is a measure of how much light bends, or refracts, when it enters a substance.

Apparatus:

- Abbe refractometer
- Constant temperature water bath
- Dropper

Procedure:

- The Abbe refractometer is calibrated using a standard of known refractive index.
- The prism of the refractometer is cleaned with a suitable solvent (e.g., ethanol or acetone) and allowed to dry.
- A few drops of **Ethyl 3,3-dimethylacrylate** are placed on the prism using a dropper.
- The prism is closed, and the sample is allowed to equilibrate to the desired temperature (e.g., 20 °C) by circulating water from a constant temperature bath.

- The light source is switched on, and the handwheel is adjusted to bring the dividing line between the light and dark fields into sharp focus at the center of the crosshairs.
- The refractive index is read directly from the instrument's scale.

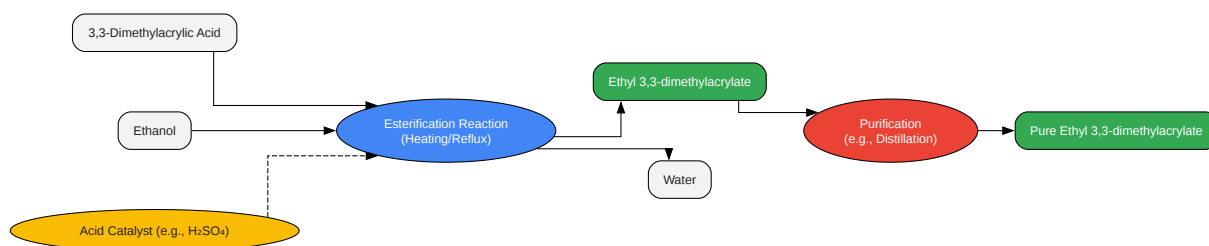
## Chemical Properties and Reactivity

**Ethyl 3,3-dimethylacrylate**'s reactivity is primarily dictated by the presence of the carbon-carbon double bond and the ester functional group.

- **Polymerization:** Like other acrylates, it can undergo polymerization reactions, often initiated by free radicals, to form polymers with various industrial applications.
- **Michael Addition:** The electron-withdrawing nature of the ester group makes the double bond susceptible to nucleophilic attack in a Michael addition reaction.
- **Esterification:** The ester group can be transesterified by reacting with other alcohols in the presence of an acid or base catalyst.
- **Synthesis Intermediate:** It is a valuable precursor in the synthesis of more complex molecules, including pharmaceuticals and pyrethroid insecticides.<sup>[2][4]</sup>

## Synthesis Workflow

One common method for the synthesis of **Ethyl 3,3-dimethylacrylate** is through an acid-catalyzed esterification of 3,3-dimethylacrylic acid with ethanol. The following diagram illustrates this process.



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Caption: Synthesis of **Ethyl 3,3-dimethylacrylate** via Esterification.

## Conclusion

**Ethyl 3,3-dimethylacrylate** is a chemical compound with well-defined physical and chemical properties that make it a valuable component in various synthetic applications. This guide has provided a detailed summary of its key characteristics, standardized protocols for their measurement, and an overview of its chemical behavior. For researchers and professionals in drug development and materials science, a thorough understanding of these properties is paramount for its effective and safe utilization.

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## References

- 1. Ethyl 3,3-dimethylacrylate | C<sub>7</sub>H<sub>12</sub>O<sub>2</sub> | CID 12516 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. Buy Ethyl 3,3-dimethylacrylate | 638-10-8 [smolecule.com]
- 3. Ethyl 3,3-dimethylacrylate|methyl 3-methyl-2-butenate, 924-50-5, chloromethyl pivalate, 18997-19-8, Trimethylacetone nitrile, 630-18-2, crotonyl chloride, crotonic anhydride, crotonammonium, Pivalic anhydride, 1538-75-6, Iodomethyl Pivalate Products [liyechem.com]
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